

Measuring BAI1 Expression in Brain Tissue: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *BAI1*

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Application Notes and Protocols for the quantification of Brain-Specific Angiogenesis Inhibitor 1 (**BAI1**) expression in brain tissue. This document is intended for researchers, scientists, and drug development professionals.

Brain-Specific Angiogenesis Inhibitor 1 (**BAI1**), also known as Adhesion G Protein-Coupled Receptor B1 (ADGRB1), is a transmembrane protein highly expressed in the brain.[1][2] It plays crucial roles in synaptogenesis, phagocytosis of apoptotic cells, and the inhibition of angiogenesis.[3] Dysregulation of **BAI1** expression has been implicated in neurological disorders and brain tumors, making it a significant target for research and therapeutic development.[2][4] This guide provides detailed protocols for the accurate measurement of **BAI1** expression in brain tissue using common molecular and histological techniques.

Quantitative Data Summary

The following tables summarize the relative expression levels of **BAI1** mRNA and protein in various regions of the human and mouse brain. These values are compiled from multiple studies and databases and are intended to provide a general overview. Actual expression levels may vary depending on the specific experimental conditions and detection methods used.

Table 1: Relative **BAI1** mRNA Expression in Human Brain Regions

Brain Region	Relative Expression Level (nTPM)
Cerebral Cortex	High
Cerebellum	Low
Spinal Cord	Low

Source: The Human Protein Atlas[5] nTPM: normalized Transcripts Per Million

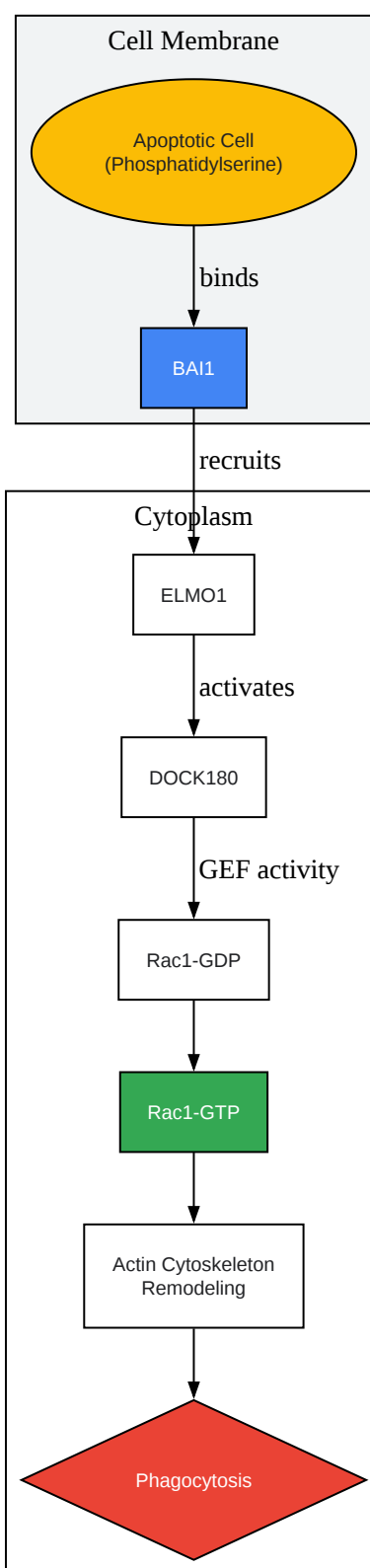
Table 2: Relative **BAI1** Protein Expression in Mouse Brain Regions

Brain Region	Relative Expression Level
Neocortex	Reduced in Bai1-/- mice
Hippocampus	Reduced in Bai1-/- mice
Cerebellum	Reduced in Bai1-/- mice

Source: Data inferred from Western blot analysis in a study by Zhang et al. (2015) on **Bai1** knockout mice.[2]

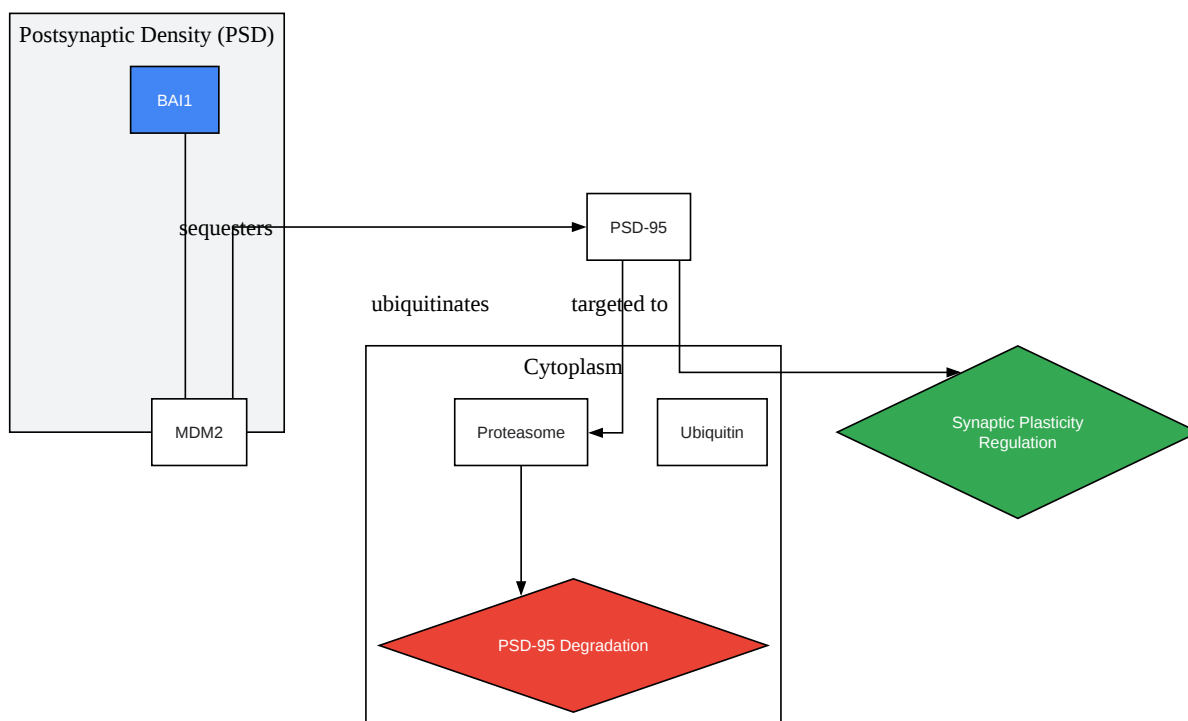
BAI1 Signaling Pathways

BAI1 is involved in multiple signaling pathways that regulate crucial cellular processes in the brain. The following diagrams illustrate two key pathways: phagocytosis and regulation of synaptic plasticity.



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BAI1-mediated phagocytosis signaling pathway.



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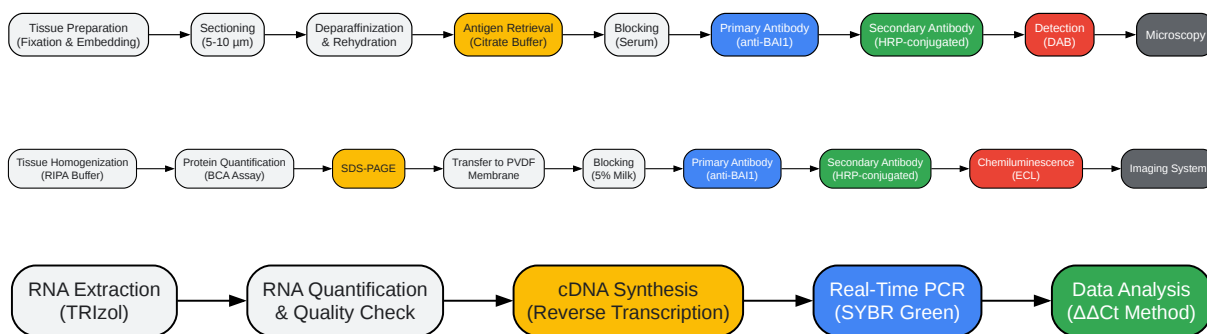
BAI1's role in regulating synaptic plasticity.

Experimental Protocols

This section provides detailed protocols for measuring **BAI1** expression at both the protein and mRNA levels in brain tissue.

Immunohistochemistry (IHC) for **BAI1** Protein Detection

This protocol is adapted for the detection of **BAI1** in paraffin-embedded brain tissue sections.



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- To cite this document: BenchChem. [Measuring BAI1 Expression in Brain Tissue: A Detailed Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667710#how-to-measure-bai1-expression-in-brain-tissue]

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